

Chemical Profile & Biological Significance

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Compound Focus: Avocadyne

CAS No.: 24607-05-4

Cat. No.: S614010

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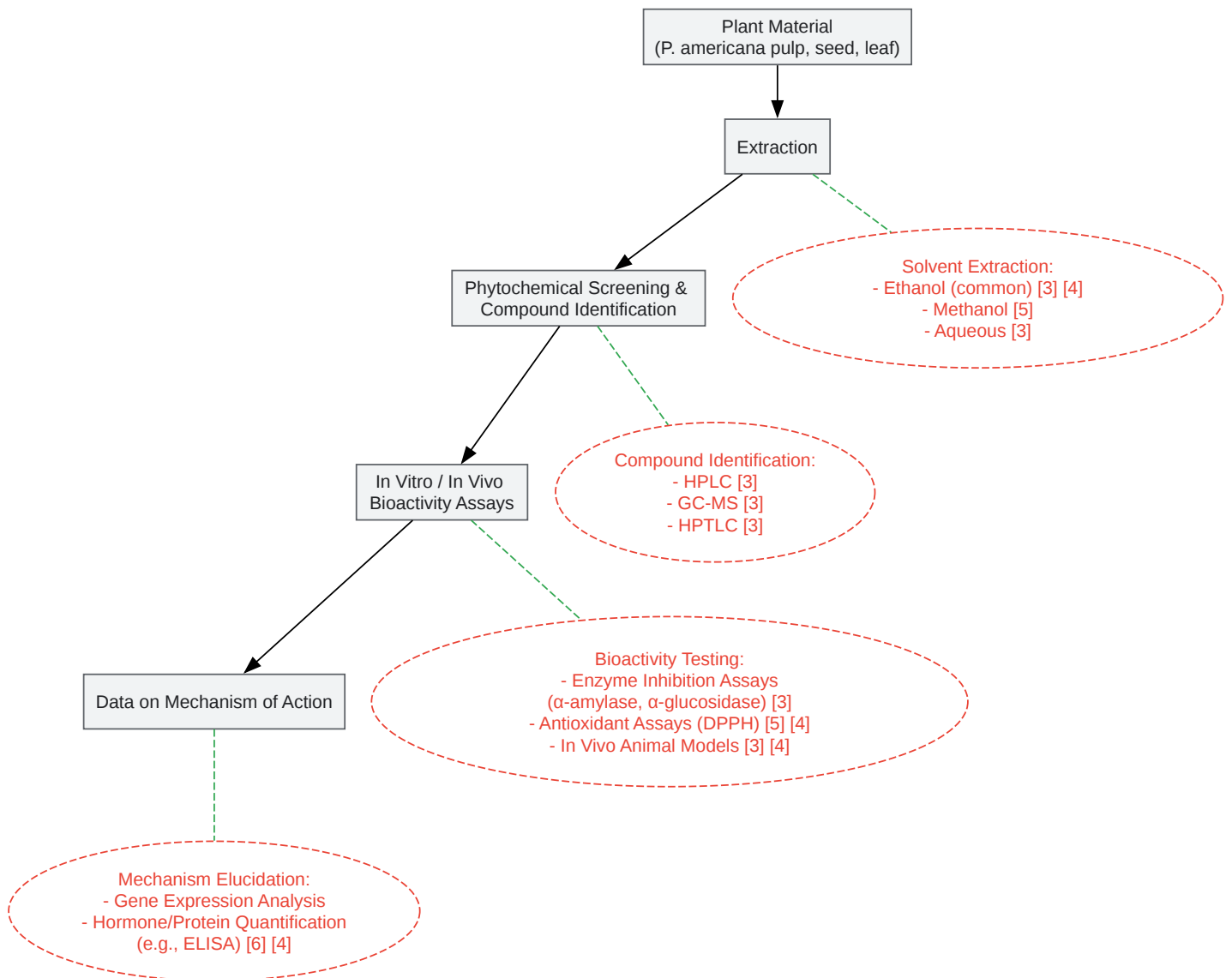
The term "**Avocadyne**" refers to the compound **(2R,4R)-1,2,4-trihydroxyheptadec-16-yne** [1]. It belongs to a broader class of **C17 fatty alcohols and acetylated derivatives** found in avocados, characterized by different degrees of unsaturation and alkyl chain length with several levels of hydroxylation and subsequent acetylation [1] [2].

The table below summarizes its known sources and documented biological activities from preclinical studies:

Property	Details
IUPAC Name	(2R,4R)-1,2,4-trihydroxyheptadec-16-yne [1]
Chemical Class	Fatty alcohol (C17) with acetylenic bond [1]
Source in *P. americana*	Fruit pulp and seeds [1]
Reported Bioactivities	Inhibition of dengue virus replication; Cytotoxic, insecticidal, antimycobacterial, and trypanocidal activities [1]

Experimental Workflows for Bioactive Compound Research

While a specific extraction protocol for **Avocadyne** was not detailed, the general methodologies for investigating bioactive compounds from avocado are summarized below.



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General experimental workflow for researching avocado bioactive compounds.

Research Gaps and Future Directions

Current research on **Avocadyne** is primarily at the **preclinical metabolite discovery stage** [1]. Key challenges and future research needs include:

- **Lack of Detailed Protocols:** Specific isolation and purification methods for **Avocadyne** are not detailed in the available literature [1].
- **Mechanism of Action:** Signaling pathways and specific molecular targets for **Avocadyne** remain unelucidated [1].
- **Pharmacokinetic Data:** Information on bioavailability, absorption, distribution, metabolism, and excretion (ADME) is currently unavailable [1] [2].

Recommendations for Further Investigation

To advance **Avocadyne** research, I suggest you:

- **Probe Specialized Databases:** Search deeply in chemical and natural product databases (e.g., SciFinder, PubChem) using the IUPAC name (2R,4R)-1,2,4-trihydroxyheptadec-16-yne.
- **Consult Original Phytochemistry Literature:** The initial discovery and characterization of such compounds are typically published in specialized phytochemistry journals.
- **Focus on Broader Context:** Consider the compound within its chemical class; research on related avocado fatty alcohols (e.g., avocadenols, persenones) may provide valuable analogies and methodological insights [1].

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To cite this document: Smolecule. [Chemical Profile & Biological Significance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b614010#avocadyne-persea-americana-source>]

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